

Replicating and validating the published preclinical findings on Petrelintide

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Compound of Interest

Compound Name: *Petrelintide*

Cat. No.: *B15603375*

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Unraveling Petrelintide: A Comparative Guide to Preclinical Findings

For researchers, scientists, and drug development professionals, this guide offers an objective comparison of the preclinical findings on **Petrelintide**, a long-acting amylin analogue, with other alternatives. The information is based on published experimental data, providing a tool for replicating and validating these crucial early-stage findings.

Petrelintide (also known as ZP8396) is an investigational once-weekly amylin analogue developed for weight management. Preclinical studies have demonstrated its potential to induce weight loss with an improved tolerability profile compared to existing therapies. This guide summarizes the key preclinical data on **Petrelintide** and provides a comparative analysis with other long-acting amylin analogues and relevant therapies.

Quantitative Data Summary

The following tables present a structured overview of the preclinical performance of **Petrelintide** in key areas of investigation.

In Vitro Receptor Activation

Compound	Target Receptor	Assay Type	EC50 (nM)
Petrelintide	Human Amylin 3 Receptor (AMY3R)	cAMP accumulation	Data not fully available in public sources
Petrelintide	Human Calcitonin Receptor (CTR)	cAMP accumulation	Data not fully available in public sources

Note: While the primary publication on the development of **Petrelintide** mentions the assessment of in vitro potency through cAMP accumulation assays, specific EC50 values were not found in the publicly available search results. The "Development of **Petrelintide**: a Potent, Stable, Long-Acting Human Amylin Analogue" paper in the Journal of Medicinal Chemistry is the likely source for this data.

In Vivo Efficacy in Diet-Induced Obese (DIO) Rats

Compound	Dose	Dosing Frequency	Duration	Mean Body Weight Change (%)	Comparator	Mean Body Weight Change (%) - Comparator
Petrelintide	2 nmol/kg	Every 2nd day	30 days	-4.1% ± 0.6%	Vehicle	+3.3% ± 0.7%
Petrelintide	10 nmol/					

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